

Addressing solubility issues of Butamirate Citrate in experimental buffers

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Compound of Interest

Compound Name: Butamirate Citrate

Cat. No.: B195422

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Technical Support Center: Butamirate Citrate

This guide provides researchers, scientists, and drug development professionals with essential information for addressing solubility challenges encountered when working with **Butamirate Citrate** in experimental buffers.

Frequently Asked Questions (FAQs)

Q1: What is **Butamirate Citrate** and what are its primary uses in research?

Butamirate Citrate is a centrally-acting non-opioid antitussive agent used for the symptomatic treatment of non-productive (dry) cough.[1][2] In a research context, it is often used in studies related to respiratory pharmacology and the evaluation of antitussive drugs.[3] It is believed to act on the cough center in the medulla oblongata.[1][4] Additionally, it has been reported to have anti-inflammatory and anticholinergic effects, and it may reduce bronchospasm through a peripheral mechanism.[1][5][6]

Q2: What are the key physicochemical properties of **Butamirate Citrate** that I should be aware of?

Butamirate Citrate is a white solid that is hygroscopic.[1][7] It is the citrate salt of the butamirate ester base, a form chosen to enhance its stability and water solubility for pharmaceutical formulations.[3] Key properties are summarized in the table below.

Property	Value	Reference
Molecular Weight	499.6 g/mol	[3][8]
Melting Point	66-75°C	[1][4][7][9]
LogP (n-octanol/water)	1.83	[4][10]
pKa	(Strongest Basic) 8.62	[11]

Q3: I am observing precipitation when dissolving **Butamirate Citrate** in my neutral pH buffer. Why is this happening?

Butamirate Citrate's solubility in aqueous solutions is highly dependent on pH.[10] It exhibits greater solubility under acidic conditions and is poorly soluble in neutral to alkaline aqueous media.[10] At a neutral pH of 7.0, its solubility is as low as 0.45 mg/mL.[10] The precipitation you are observing is likely due to the low intrinsic solubility of the compound at neutral pH.

Q4: How does pH affect the stability of **Butamirate Citrate** in solution?

Butamirate Citrate is susceptible to hydrolysis, and its degradation rate is pH-dependent. The hydrolysis process yields two main metabolites: 2-phenylbutyric acid and diethylaminoethoxyethanol.[3] The compound shows maximum stability in a near-neutral pH range (around 6-7).[3] Degradation significantly increases at pH values below 3 and above 9.[3] Therefore, while acidic conditions improve solubility, they may compromise the long-term stability of the compound in your experimental setup.

Q5: Can I use organic solvents to prepare a stock solution?

Yes, **Butamirate Citrate** is soluble in several organic solvents. It is reported to be soluble in Dimethyl Sulfoxide (DMSO), with solubility exceeding 125 mg/mL, as well as slightly soluble in chloroform and methanol.[1][7][10] Preparing a concentrated stock solution in a suitable organic solvent like DMSO is a common strategy. However, it is crucial to consider the tolerance of your experimental system (e.g., cell culture, enzyme assay) to the final concentration of the organic solvent.

Troubleshooting Guide

Issue: Poor Solubility in Aqueous Buffers

Root Cause Analysis:

The solubility of **Butamirate Citrate** is pH-dependent, with significantly higher solubility in acidic conditions compared to neutral or alkaline buffers.[\[10\]](#)

Solutions:

- pH Adjustment: The most effective method to increase aqueous solubility is to lower the pH of your buffer. As indicated in the table below, decreasing the pH from 7.0 to 1.2 can increase solubility by over fourfold.[\[10\]](#)
 - Recommendation: Prepare your buffer at a pH between 4 and 6 for improved solubility while minimizing rapid degradation that occurs at very low pH.[\[3\]](#)[\[10\]](#)
- Use of Co-solvents: If your experimental design permits, the addition of a small percentage of a water-miscible organic solvent can enhance solubility.
 - Recommendation: Prepare a high-concentration stock solution in DMSO and then dilute it into your aqueous buffer.[\[5\]](#) Ensure the final concentration of DMSO is compatible with your assay.
- Temperature Adjustment: Increasing the temperature can enhance the solubility of many compounds.[\[10\]](#)
 - Recommendation: Gently warm the buffer while dissolving the **Butamirate Citrate**. However, be mindful of the compound's thermal stability limitations.[\[10\]](#)

Quantitative Solubility Data

Solvent/Buffer System	pH	Solubility (mg/mL)	Reference
Aqueous System	1.2	1.85	[10]
Acetate Buffer	4.5	0.78	[10]
Phosphate Buffer	6.8	0.52	[10]
Aqueous System	7.0	0.45	[10]
Dimethyl Sulfoxide (DMSO)	N/A	>125	[5][10]

Experimental Protocols

Protocol 1: Preparation of an Acidic Buffer Stock Solution (e.g., 1 mg/mL)

- Buffer Preparation: Prepare a 50 mM sodium acetate buffer and adjust the pH to 4.5 using acetic acid.
- Weighing: Accurately weigh the desired amount of **Butamirate Citrate** powder. For a 10 mL solution, weigh 10 mg.
- Dissolution: Add the **Butamirate Citrate** powder to the acetate buffer.
- Mixing: Vortex or stir the solution until the powder is completely dissolved. Gentle warming (e.g., to 37°C) can be applied to aid dissolution.[5]
- Sterilization (if required): Filter-sterilize the solution using a 0.22 µm syringe filter compatible with your buffer system.

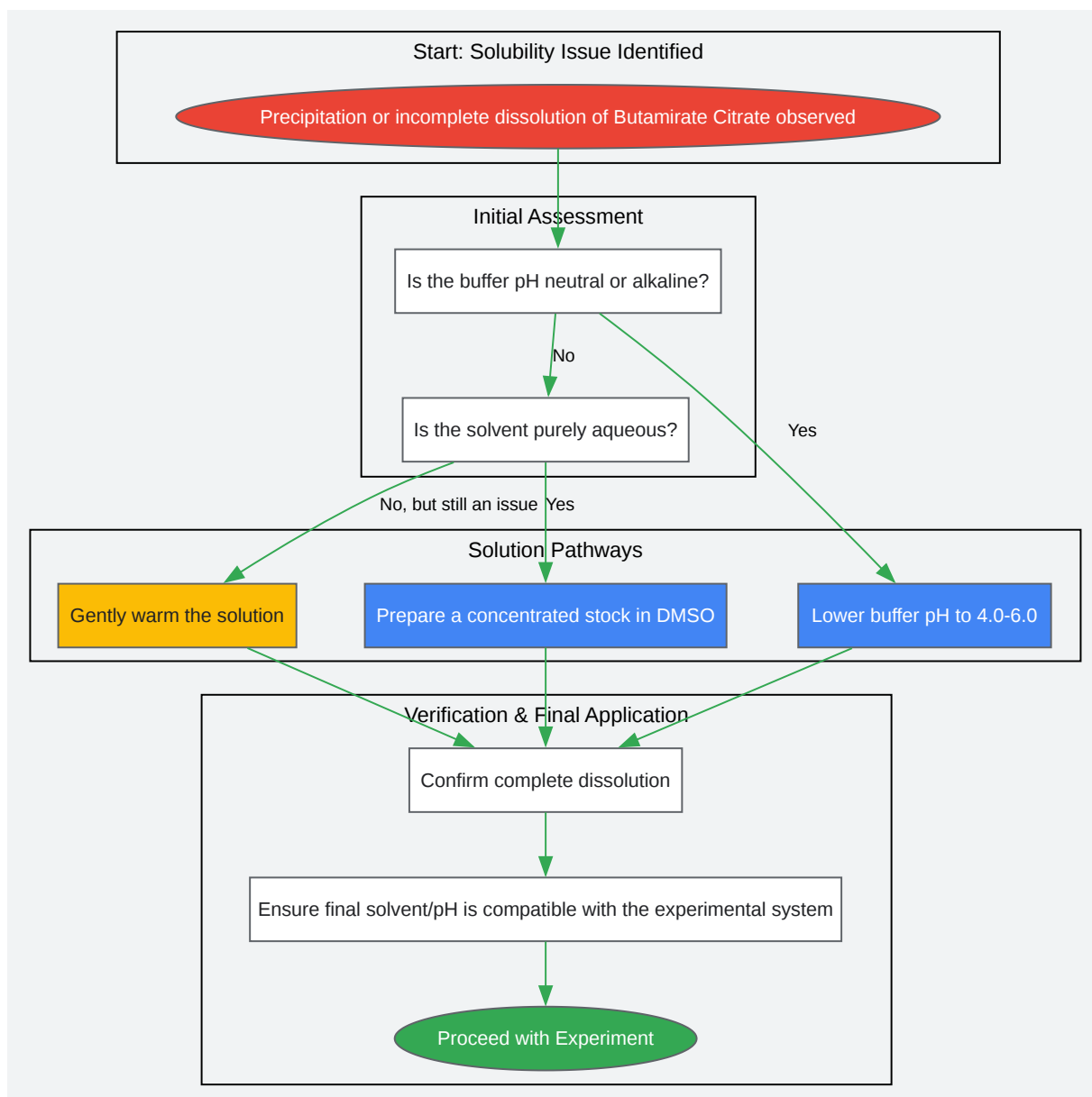
Protocol 2: Preparation of a Concentrated DMSO Stock Solution (e.g., 100 mg/mL)

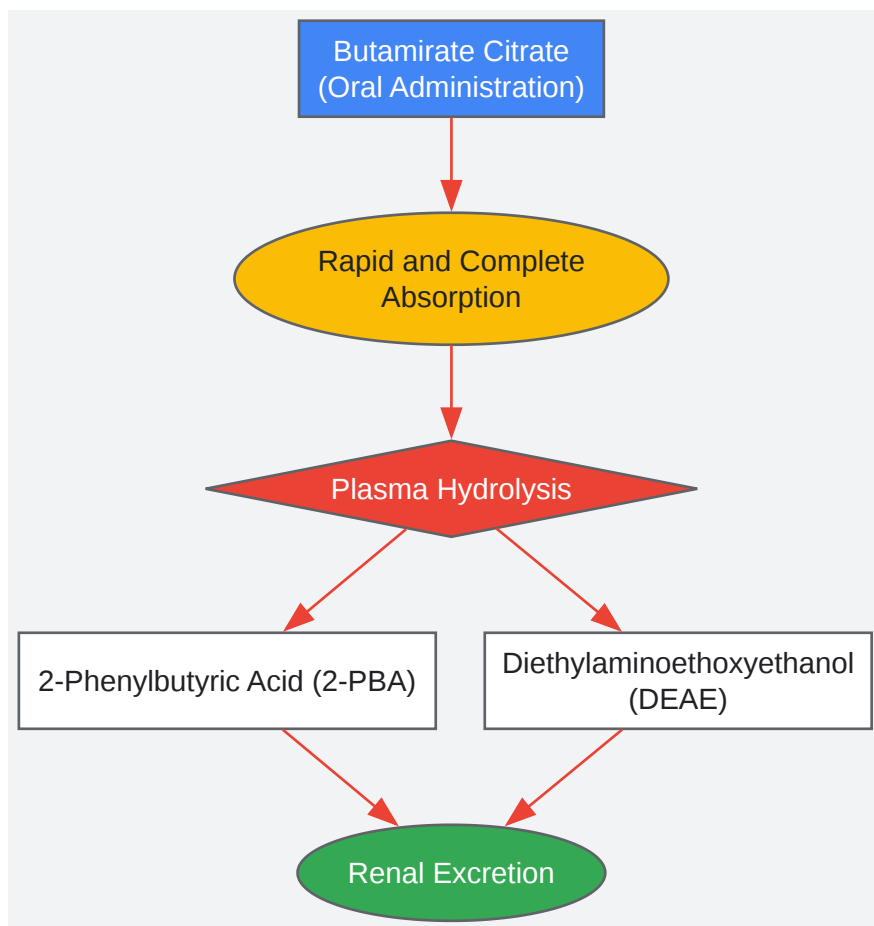
- Solvent Preparation: Use anhydrous, research-grade DMSO.

- Weighing: In a sterile environment (if for cell-based assays), weigh the desired amount of **Butamirate Citrate**. For a 1 mL solution, weigh 100 mg.
- Dissolution: Add the **Butamirate Citrate** to the DMSO.
- Mixing: Vortex the solution until the compound is fully dissolved. An ultrasonic bath can be used to facilitate this process.^[5]
- Storage: Store the stock solution in small aliquots at -20°C or -80°C to avoid repeated freeze-thaw cycles.^{[5][6]} When needed, thaw an aliquot and dilute it to the final desired concentration in your experimental buffer immediately before use.

Visualizations

Logical Workflow for Troubleshooting Solubility Issues





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References

- 1. Butamirate citrate | 18109-81-4 [chemicalbook.com]
- 2. centaurpharma.com [centaurpharma.com]
- 3. Butamirate citrate | 18109-81-4 | Benchchem [benchchem.com]
- 4. Butamirate citrate | cough suppressant | anti-tussive drug | CAS# 18109-81-4 | Sincodin, Acodeen, Abbott-36581; Sincodeen, HH-197, Sincodex, Sincodix| InvivoChem [invivochem.com]

- 5. glpbio.com [glpbio.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. usbio.net [usbio.net]
- 8. Butamirate Citrate | C₂₄H₃₇NO₁₀ | CID 28891 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. Butamirate citrate | 18109-81-4 | FB19371 | Biosynth [biosynth.com]
- 10. Buy Butamirate citrate | 18109-81-4 | > 95% [smolecule.com]
- 11. contaminantdb.ca [contaminantdb.ca]
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